

Oglemilast vs roflumilast PDE4 inhibition efficacy

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Oglemilast

CAS No.: 778576-62-8

Cat. No.: S537990

Get Quote

Oglemilast vs. Roflumilast: Profile Comparison

The table below summarizes the key characteristics of **Oglemilast** and Roflumilast based on the information gathered.

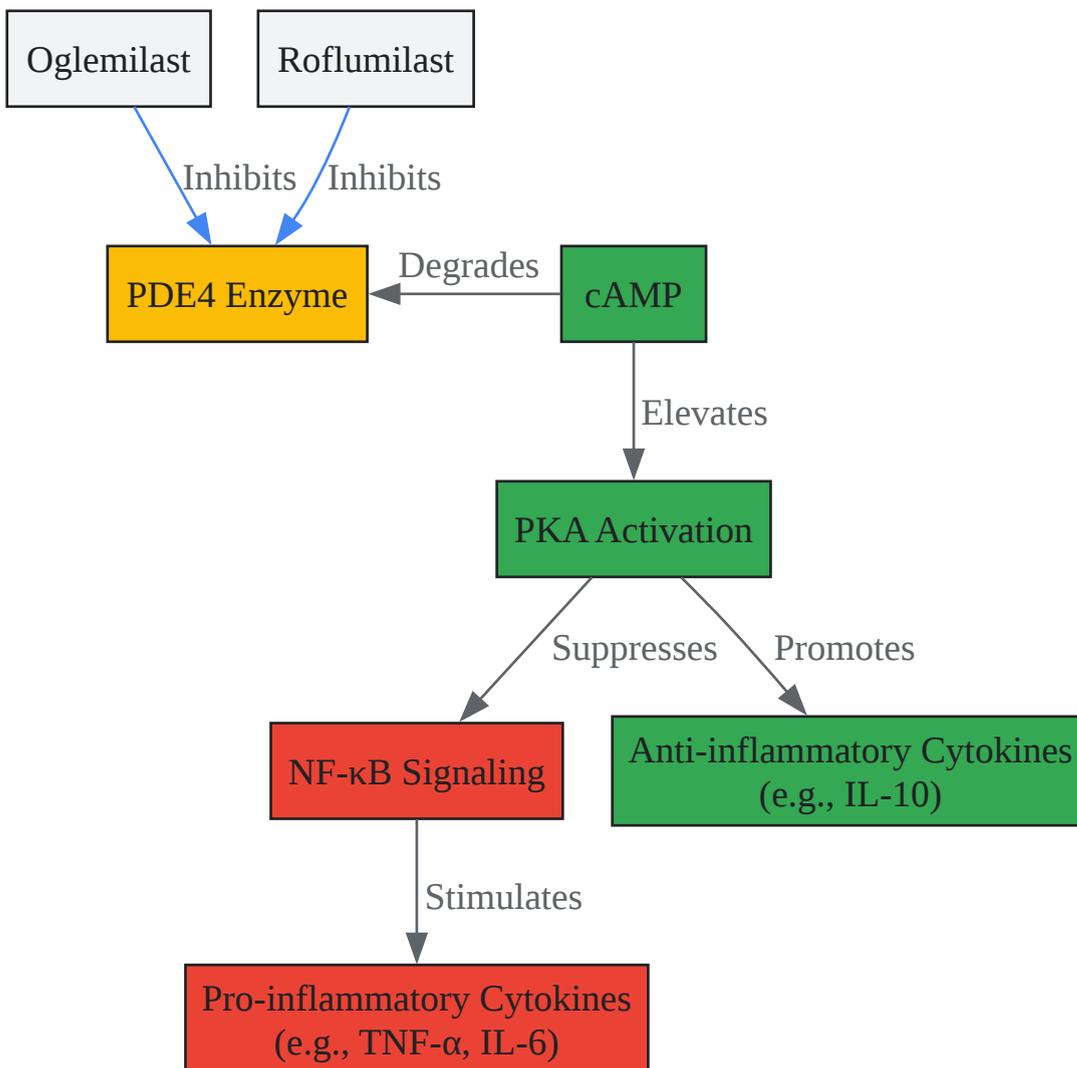
Feature	Oglemilast	Roflumilast
Drug Type	Small molecule [1]	Small molecule [2] [3]
Mechanism	PDE4 inhibitor [1]	PDE4 inhibitor [2] [3]
Development Status	Discontinued (Phase 2) [1]	Approved for COPD and asthma; approved/investigation for dermatological use (cream/foam) [4] [2] [5]
Tested Indications	Exercise-induced asthma, chronic stable asthma, COPD [6] [7] [1]	COPD, asthma, seborrheic dermatitis, atopic dermatitis [4] [2] [5]

| **Representative Efficacy Data | Asthma (Phase 2):** Primary outcome was to determine efficacy vs. placebo in preventing exercise-induced asthma after 15 days of treatment [6]. | **Seborrheic Dermatitis**

(Phase 3): 80.4% of patients achieved "clear" or "almost clear" skin after 52 weeks of treatment with foam [4]. **Atopic Dermatitis (Phase 3):** Significant improvements in itch and body surface area sustained over 52 weeks with cream [5]. | **Administration Route** | Oral (tablet) [7] | Oral (tablet) [2] [3]; Topical (cream, foam) [4] [5] |

Shared Mechanism of Action

Both **Oglemilast** and Roflumilast are potent and selective inhibitors of Phosphodiesterase-4 (PDE4) [1] [3]. The following diagram illustrates the core anti-inflammatory pathway they both target.



[Click to download full resolution via product page](#)

This mechanism leads to broad anti-inflammatory effects, including reduced release of TNF- α , IL-6, and other pro-inflammatory mediators, and increased production of anti-inflammatory cytokines like IL-10 [8] [3].

Experimental Protocol Context

For the clinical trials cited:

- **Oglemilast Asthma Trial:** A Phase 2, randomized, double-blind, placebo-controlled, **crossover study**. Patients with stable mild asthma and exercise-induced bronchoconstriction (a $\geq 20\%$ decrease in FEV1 post-exercise) received **Oglemilast** or placebo for 15 days. The primary efficacy endpoint was the change in the maximum percent fall in FEV1 following an exercise challenge at the end of treatment [6].
- **Roflumilast SD Trial:** A Phase 3, **open-label extension** trial. Patients with seborrheic dermatitis applied roflumilast foam 0.3% to affected areas once daily for up to 52 weeks. The primary endpoints were safety and tolerability, while efficacy was a key secondary endpoint measured by the proportion of patients achieving an Investigator Global Assessment (IGA) score of "clear" or "almost clear" [4].

Interpretation and Key Differentiators

The available data highlights critical distinctions for researchers:

- **Lack of Direct Comparison:** The efficacy data comes from different trials, for different indications, and with different endpoints, making a direct efficacy comparison impossible.
- **The Formulation and Tolerability Factor:** A major differentiator is formulation. While both were developed as oral drugs, Roflumilast's successful development of **topical formulations** (cream and foam) for skin conditions has mitigated the dose-limiting gastrointestinal side effects (e.g., nausea, diarrhea) common to systemically administered PDE4 inhibitors [9] [3]. This has been a key factor in its broader therapeutic application.
- **Development Outcome:** **Oglemilast's** development was discontinued after Phase 2 trials [1], whereas Roflumilast has progressed to become an approved therapy for multiple inflammatory conditions.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Oglemilast - Drug Targets, Indications, Patents [synapse.patsnap.com]
2. An Overview of PDE4 Inhibitors in Clinical Trials: 2010 to Early ... [pmc.ncbi.nlm.nih.gov]
3. : potential protective effects in inflammation and... PDE 4 inhibitors [pmc.ncbi.nlm.nih.gov]
4. Long-Term Safety and Efficacy of Roflumilast Foam 0.3% in ... [pubmed.ncbi.nlm.nih.gov]
5. Arcutis Presents Long-Term INTEGUMENT-OLE Data on ... [dermatologytimes.com]
6. Study of Oglemilast for the Prevention of Asthma. | MedPath [trial.medpath.com]
7. A Clinical Study of Oglemilast in Patients With Mild to ... [meddatax.com]
8. Frontiers | Phosphodiesterase- 4 for the Treatment of... Inhibitors [frontiersin.org]
9. the Comparing of Efficacy and Crisaborole Roflumilast [dermatologytimes.com]

To cite this document: Smolecule. [Oglemilast vs roflumilast PDE4 inhibition efficacy]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b537990#oglemilast-vs-roflumilast-pde4-inhibition-efficacy>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com